

Personal protective equipment for handling 2,4,6-Trimethylphenol-D11

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Compound of Interest

Compound Name: 2,4,6-Trimethylphenol-D11

Cat. No.: B1472758

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Essential Safety and Handling Guide for 2,4,6-Trimethylphenol-D11

This guide provides critical safety, handling, and disposal information for **2,4,6-Trimethylphenol-D11** (CAS No. 362049-45-4).[1][2] The safety protocols for this deuterated compound are analogous to its non-deuterated counterpart, 2,4,6-Trimethylphenol (CAS No. 527-60-6).[3][4] This substance is corrosive and toxic, demanding strict adherence to safety procedures to minimize risks to personnel and the environment.

Chemical and Hazard Data Summary

Properly understanding the chemical properties and associated hazards is the first step in safe handling.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C₉D₁₁HO
Molecular Weight	147.26 g/mol [2][5]
Appearance	Pale red-brown crystalline powder (estimated)[6]
Melting Point	70-74 °C
Boiling Point	220 °C

| Storage Temperature | -20°C for long-term storage[2] |

Table 2: GHS Hazard Classification

Hazard Class	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[7]	Danger[3][4]	
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin[7]		
Skin Corrosion (Category 1B)	H314: Causes severe skin burns and eye damage[3][4][7]		
Serious Eye Damage (Category 1)	H318: Causes serious eye damage[8]		
STOT, Single Exposure (Category 3)	H335: May cause respiratory irritation[7] [8]		
STOT, Repeated Exposure (Category 2)	H373: May cause damage to organs through prolonged or repeated exposure[7] [8]		

| Aquatic Hazard, Chronic (Category 2) | H411: Toxic to aquatic life with long lasting effects[3][7][8] | | |

Operational and Disposal Plans

A systematic approach to handling, from preparation to disposal, is essential. The following protocols provide step-by-step guidance for laboratory professionals.

Experimental Protocol: Safe Handling and Use

1. Risk Assessment and Preparation:

- Review the Safety Data Sheet (SDS) thoroughly before starting any work.[4]
- Ensure an ANSI-approved eyewash station and safety shower are immediately accessible (within 10 seconds travel time).[9]
- Locate the appropriate spill kit and fire extinguisher (ABC dry powder or carbon dioxide are suitable).[9]
- Prepare all necessary equipment and reagents within a designated and properly functioning chemical fume hood.[9][10]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[3]
- Skin Protection: Wear a fully buttoned lab coat and chemically resistant gloves (e.g., butyl rubber or neoprene).[9][11] Ensure long pants and closed-toe shoes are worn.[9]
- Respiratory Protection: For procedures that may generate dust or aerosols, use a NIOSH-approved N95 (or better) full-face particle respirator.[3][4]

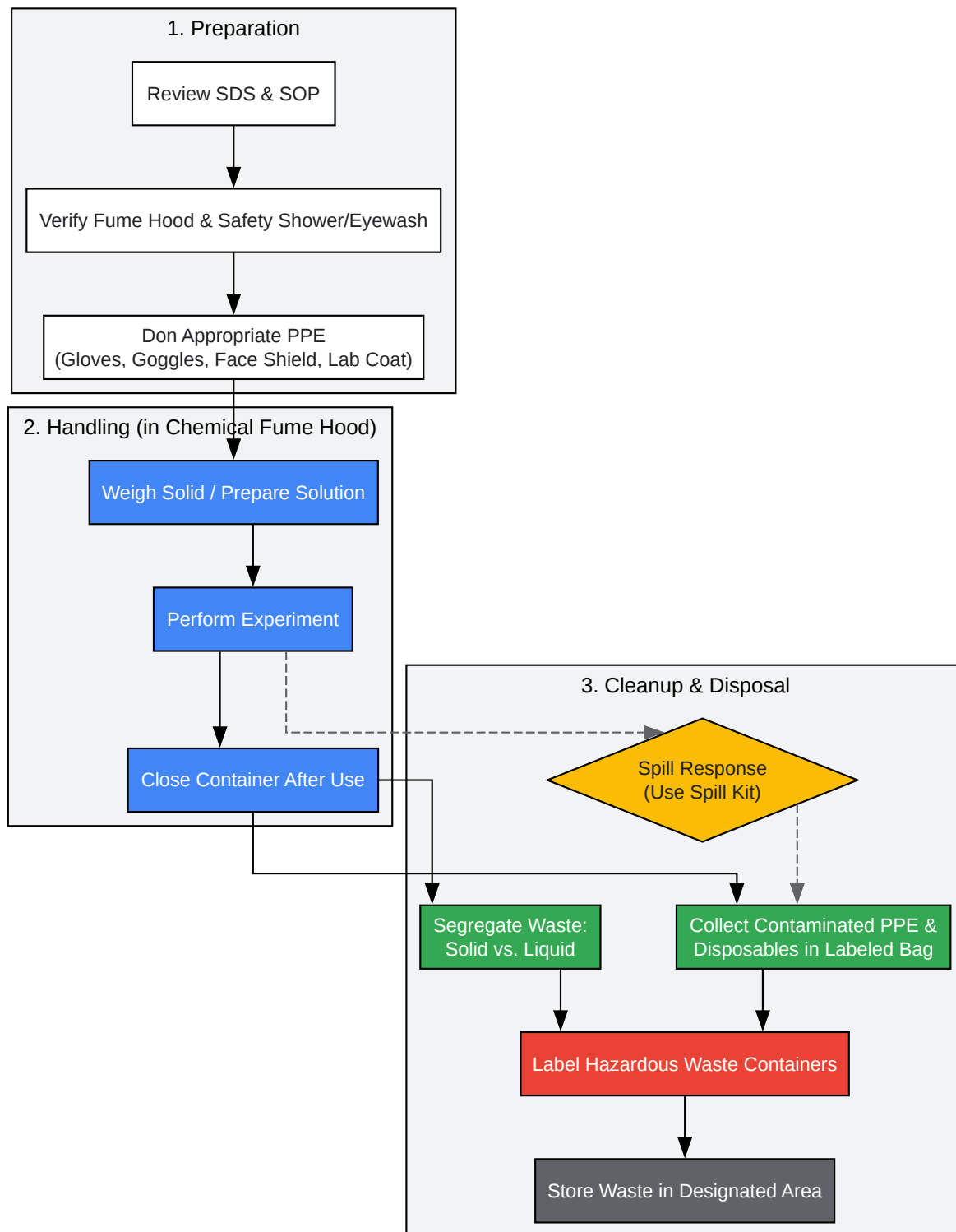
3. Handling Procedure:

- All handling of **2,4,6-Trimethylphenol-D11**, including weighing and solution preparation, must be performed inside a chemical fume hood to prevent inhalation.[4][9]

- Avoid the formation of dust during handling.[\[3\]](#)[\[4\]](#)[\[11\]](#)
- Keep the container tightly closed when not in use.[\[8\]](#)[\[11\]](#)
- Wash hands thoroughly after handling the material.[\[3\]](#)[\[7\]](#)[\[8\]](#)

Workflow for Safe Handling and Disposal

Workflow: 2,4,6-Trimethylphenol-D11 Handling & Disposal



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Caption: Logical workflow for the safe handling and disposal of **2,4,6-Trimethylphenol-D11**.

Emergency and Disposal Protocols

1. Accidental Release Measures (Spills):

- Small Spills: Wearing appropriate PPE, absorb the spill with an inert material like sand or vermiculite.[\[12\]](#) Collect the absorbed material and any contaminated soil into a sealable, labeled container for hazardous waste disposal.[\[11\]](#)[\[12\]](#)
- Large Spills: Evacuate personnel from the immediate area.[\[3\]](#) Secure and ventilate the area. Contact your institution's Environmental Health and Safety (EHS) department for emergency spill response.[\[13\]](#)
- Avoid allowing the substance to enter drains or waterways.[\[3\]](#)[\[11\]](#)

2. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[3\]](#)[\[8\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing.[\[3\]](#)[\[4\]](#) Rinse the affected skin with large amounts of water for at least 15 minutes. Seek immediate medical attention as phenol can cause severe burns.[\[3\]](#)[\[4\]](#)
- In Case of Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[3\]](#)[\[4\]](#) Seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- If Swallowed: Do NOT induce vomiting.[\[3\]](#)[\[4\]](#) Rinse mouth with water. Never give anything by mouth to an unconscious person.[\[3\]](#) Call a poison control center or doctor immediately.[\[3\]](#)[\[4\]](#)
[\[13\]](#)

3. Storage Plan:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, bases, and acid chlorides.[\[4\]](#)[\[11\]](#)
- Keep containers tightly closed and store them locked up in a designated corrosives area.[\[4\]](#)
[\[8\]](#)

- Protect from light and moisture.[9]

4. Disposal Plan:

- Chemical Waste: All surplus **2,4,6-Trimethylphenol-D11** and solutions containing it must be disposed of as hazardous waste.[13] Offer surplus and non-recyclable solutions to a licensed disposal company.[3] Incineration in a chemical incinerator with an afterburner and scrubber is a recommended disposal method.[3][12]
- Contaminated Materials: Pipette tips, gloves, absorbent pads, and any other materials contaminated with this chemical must be collected in a separate, sealable, and clearly labeled hazardous waste container.[9][10]
- Labeling: All waste containers must be affixed with a hazardous waste label identifying the contents.[10]
- Do not discard any amount of this chemical down the sink drain.[3][10]

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